

Discovery and Isolation of Epoxyquinomicin B from Amycolatopsis sp.: A Technical Guide

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Compound of Interest

Compound Name: Epoxyquinomicin B

Cat. No.: B1227998

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the discovery, isolation, and characterization of **Epoxyquinomicin B**, a novel antibiotic produced by *Amycolatopsis* sp. This document details the experimental protocols, quantitative data, and the workflow for the purification of this compound, offering valuable insights for researchers in natural product discovery and drug development.

Introduction

Epoxyquinomicins are a class of antibiotics discovered from the culture broth of *Amycolatopsis* sp. strain MK299-95F4, which is related to *Amycolatopsis* sulphurea.[1][2] This family of compounds, including Epoxyquinomicins A, B, C, and D, has demonstrated potential as anti-inflammatory agents, with studies showing their efficacy in improving collagen-induced arthritis in vivo.[1][2] **Epoxyquinomicin B**, in particular, is the dechlorinated derivative of Epoxyquinomicin A.[3] While its antimicrobial activity against Gram-positive bacteria is considered weak, its anti-inflammatory properties make it a compound of interest for further investigation.[1][2]

Physicochemical and Spectroscopic Data of Epoxyquinomicin B

The following tables summarize the key quantitative data for **Epoxyquinomicin B**, derived from spectroscopic and analytical studies.[\[1\]](#)

Table 1: Physicochemical Properties of Epoxyquinomicin B

Property	Value
Molecular Formula	C ₁₄ H ₁₁ NO ₆
Melting Point (°C)	178 - 184 (decomposed)
Appearance	Yellow powder
Solubility	Soluble in methanol, acetone, and ethyl acetate; slightly soluble in chloroform; insoluble in n-hexane.

Table 2: ¹H and ¹³C NMR Spectroscopic Data for Epoxyquinomicin B in CD₃OD

Position	¹³ C Chemical Shift (δc, ppm)	¹ H Chemical Shift (δH, ppm, multiplicity, J in Hz)
1	187.9	7.27 (s)
2	148.0	
3	114.9	
4	182.2	4.02 (d, 4.0)
5	60.2	
6	59.8	
7	60.1	3.99 (d, 13.0), 4.12 (d, 13.0)
8	168.0	7.00 (t, 8.0)
9	118.0	
10	161.4	
11	119.8	7.50 (t, 8.0)
12	136.9	6.95 (d, 8.0)
13	120.3	8.05 (d, 8.0)
14	129.9	

Experimental Protocols

This section provides a detailed methodology for the fermentation of *Amycolatopsis* sp. and the subsequent isolation and purification of **Epoxyquinomicin B**.

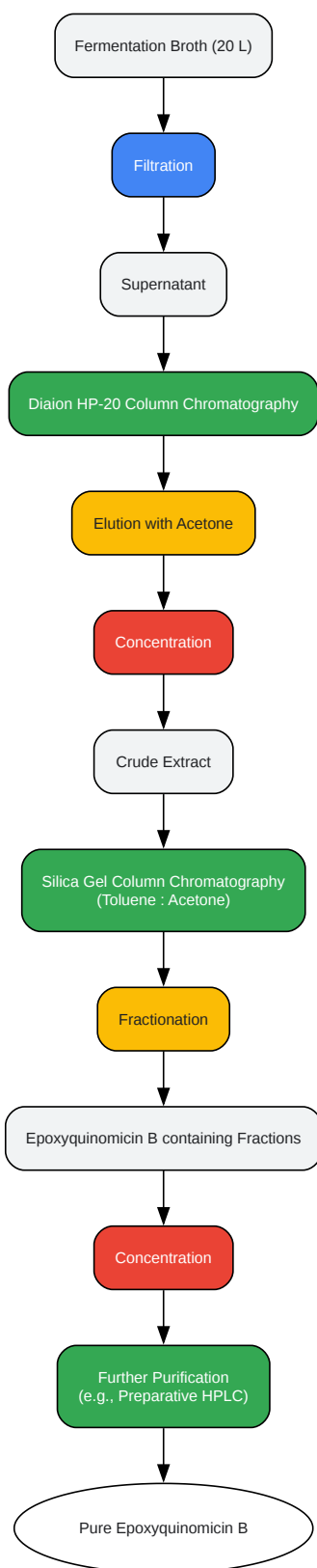
Fermentation of *Amycolatopsis* sp. MK299-95F4

- Seed Culture: A loopful of the producing strain, *Amycolatopsis* sp. MK299-95F4, is inoculated into a 500-ml Erlenmeyer flask containing 110 ml of a seed medium (composition not specified in the provided search results). The flask is incubated on a rotary shaker at 27°C for 48 hours.

- **Production Culture:** The seed culture is then transferred into a 30-liter jar fermenter containing 20 liters of a production medium (composition not specified in the provided search results). The fermentation is carried out at 27°C with aeration and agitation for a specified period to allow for the production of the epoxyquinomicins.

Isolation and Purification of Epoxyquinomicin B

The following workflow outlines the multi-step process for isolating and purifying **Epoxyquinomicin B** from the fermentation broth.



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